

# Introduction: Defining 6-MCH and Clarifying Common Nomenclature

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## Compound of Interest

Compound Name: 6-Hydroxy-1-Hexanethiol

CAS No.: 16033-78-9

Cat. No.: B1144405

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6-Mercapto-1-hexanol, commonly abbreviated as 6-MCH, is a bifunctional organic molecule containing both a thiol (-SH) and a hydroxyl (-OH) group.<sup>[1]</sup> This unique structure makes it a valuable reagent in surface chemistry and biosensor development.<sup>[2]</sup> Its primary role is in the formation of high-quality self-assembled monolayers (SAMs) on noble metal surfaces, particularly gold. In this context, the thiol group forms a strong bond with the gold surface, while the terminal hydroxyl group can be further functionalized or used to resist non-specific protein adsorption.<sup>[2]</sup>

It is crucial to distinguish 6-MCH from a similarly abbreviated compound, 4-Methylcyclohexanemethanol (MCHM). While both are alcohols, their chemical structures and applications are distinct. MCHM is an alicyclic primary alcohol used in industrial processes such as coal cleaning.<sup>[3][4]</sup> This guide will focus exclusively on 6-Mercapto-1-hexanol (6-MCH).

Chemical Identity of 6-Mercapto-1-hexanol:

- CAS Number: 1633-78-9<sup>[1][5]</sup>
- Molecular Formula: C<sub>6</sub>H<sub>14</sub>OS<sup>[1][5]</sup>
- Molecular Weight: 134.24 g/mol <sup>[1][6]</sup>
- Synonyms: **6-Hydroxy-1-hexanethiol**, 6-Mercaptohexan-1-ol<sup>[1]</sup>

## Material Safety Data (MSDS) Profile for 6-MCH

A thorough understanding of the material safety data is paramount for the safe handling and application of 6-MCH in a research environment.

### Hazard Identification

6-MCH is classified as an irritant and requires careful handling to avoid exposure.<sup>[5]</sup>

- Primary Hazards: Irritating to the eyes, respiratory system, and skin.<sup>[5]</sup>
- GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Appearance: Colorless to light yellow liquid.<sup>[1][6]</sup>
- Odor: While some sources describe it as almost odorless, its thiol group suggests the potential for an unpleasant odor, a common characteristic of mercaptans.<sup>[3]</sup>

### First-Aid Measures

In the event of exposure, prompt and appropriate first-aid is essential.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.<sup>[5]</sup>
- Skin Contact: In case of contact, immediately flush skin with plenty of water. Remove contaminated clothing and shoes. Seek medical attention if irritation develops.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.<sup>[7]</sup>

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.<sup>[8]</sup>

- **Specific Hazards:** Emits toxic fumes under fire conditions.
- **Protective Equipment:** Wear a self-contained breathing apparatus and full protective clothing to prevent contact with skin and eyes.[7]

## Accidental Release Measures

- **Personal Precautions:** Wear appropriate personal protective equipment, including gloves, safety goggles, and a lab coat. Ensure adequate ventilation.[7]
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[7][8]

## Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of 6-MCH and ensuring laboratory safety.

- **Handling:** Avoid contact with eyes, skin, and clothing. Avoid breathing vapor or mist. Use only in a well-ventilated area. Wash thoroughly after handling.[7]
- **Storage:** Store in a cool, dry place. Keep the container tightly closed in a dry and well-ventilated place. It is recommended to store under an inert atmosphere as it is air-sensitive. [5][9]

## Physical and Chemical Properties of 6-MCH

Property	Value	Source
Molecular Weight	134.24 g/mol	[1][6]
Appearance	Colorless to light yellow liquid	[1][6]
Boiling Point	225 °C (lit.)	[5]
Density	0.981 g/mL at 25 °C (lit.)	
Flash Point	>230 °F (>110 °C)	[5]
Solubility	Sparingly soluble in chloroform, slightly soluble in methanol.[5] Soluble in aqueous solutions.[2]	[2][5]
Vapor Pressure	0.0304 mmHg at 25 °C	[5]
Refractive Index	n <sub>20/D</sub> 1.486 (lit.)	[5]

## Key Applications in Research

The dual functionality of 6-MCH makes it a versatile tool for surface modification in various research fields.

- **Self-Assembled Monolayers (SAMs):** 6-MCH is widely used to form well-ordered SAMs on gold surfaces. The thiol group provides a strong anchor to the gold, while the hydroxyl-terminated surface can be used to control interfacial properties.
- **Biosensor Development:** In the context of biosensors, 6-MCH is often used as a "spacer" or "blocking" agent.[2][10] When co-adsorbed with probe molecules (like DNA), it helps to orient the probes correctly and passivates the remaining surface to prevent non-specific binding of other molecules, thereby improving the sensor's specificity and performance.[10]

## Experimental Protocol: Safe Handling and Preparation of a 1 mM Aqueous Solution of 6-MCH

This protocol outlines the steps for preparing a common working solution of 6-MCH for applications such as modifying gold electrodes for biosensing.

### 1. Personal Protective Equipment (PPE) and Engineering Controls:

- Causality: To prevent skin, eye, and respiratory exposure, it is mandatory to work in a certified chemical fume hood. Wear nitrile gloves, a lab coat, and chemical safety goggles.
- Protocol: 1.1. Don appropriate PPE before entering the designated work area. 1.2. Ensure the fume hood sash is at the appropriate height to maintain proper airflow.

### 2. Preparation of Stock Solution:

- Causality: 6-MCH is a liquid, and accurate dilution requires careful measurement. Preparing a concentrated stock solution in a suitable solvent like ethanol or DMSO can facilitate the preparation of more dilute aqueous solutions.
- Protocol: 2.1. Calculate the required volume of 6-MCH to prepare a 100 mM stock solution in absolute ethanol. (Density = 0.981 g/mL, MW = 134.24 g/mol ). 2.2. In the fume hood, use a calibrated micropipette to transfer the calculated volume of 6-MCH into a clean glass vial. 2.3. Add the appropriate volume of absolute ethanol to the vial. 2.4. Cap the vial and vortex briefly to ensure homogeneity.

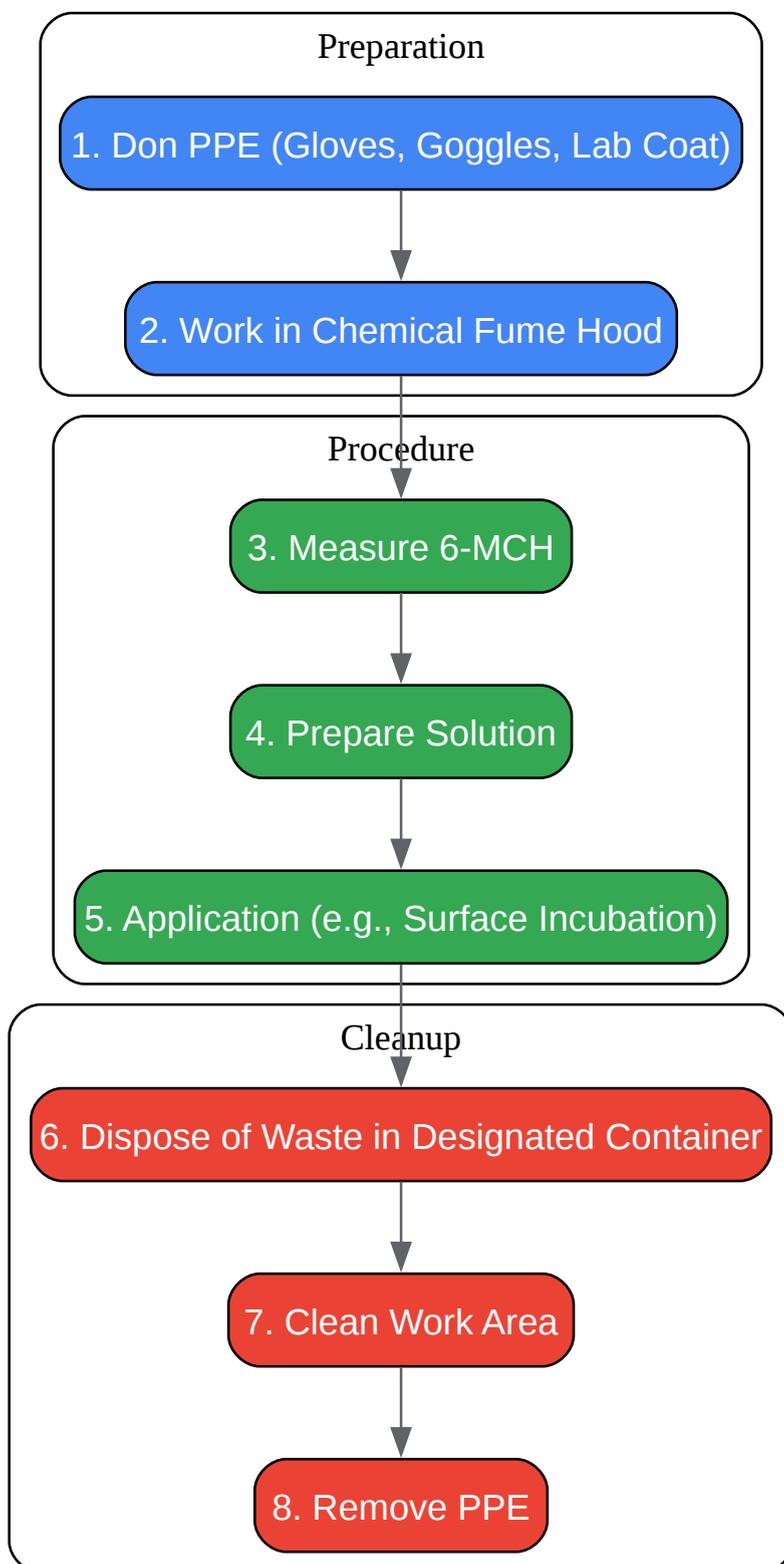
### 3. Preparation of 1 mM Aqueous Working Solution:

- Causality: Many applications, such as DNA biosensor fabrication, require a dilute aqueous solution of 6-MCH.[10] Diluting the stock solution in high-purity water is a standard procedure.
- Protocol: 3.1. In a new, clean tube, add the required volume of high-purity, deionized water. 3.2. Transfer the calculated volume of the 100 mM 6-MCH stock solution to the water to achieve a final concentration of 1 mM. 3.3. Gently mix the solution. This 1 mM aqueous solution is now ready for use in applications like incubating with a gold-coated substrate.

### 4. Waste Disposal:

- Causality: 6-MCH and solutions containing it must be disposed of as hazardous chemical waste to comply with safety regulations and prevent environmental contamination.
- Protocol: 4.1. Dispose of all used pipette tips, tubes, and excess solutions in a designated hazardous waste container for organic chemicals. 4.2. Do not pour 6-MCH waste down the drain.

## Workflow Diagrams



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Caption: Workflow for the safe handling and use of 6-MCH.

## Conclusion

6-Mercapto-1-hexanol (6-MCH) is an indispensable tool in surface science and biosensor research. Its utility, however, is matched by its potential hazards as a skin, eye, and respiratory irritant. A comprehensive understanding of its material safety data and adherence to strict safety protocols are essential for its responsible and effective use in the laboratory. By following the guidelines outlined in this technical guide, researchers can mitigate risks and leverage the unique properties of 6-MCH to advance their scientific endeavors.

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